

Comprehensive literature review of Trideca-4,7-diynal.

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Compound of Interest

Compound Name: Trideca-4,7-diynal

Cat. No.: B14405806

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Trideca-4,7-diynal: An In-Depth Technical Review

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive review of the current scientific literature on **Trideca-4,7-diynal**. Due to the limited availability of published research on this specific compound, this document also includes a broader overview of polyynes natural products, a class of compounds to which **Trideca-4,7-diynal** belongs.

Introduction to Trideca-4,7-diynal

Trideca-4,7-diynal is a chemical entity with the molecular formula $C_{13}H_{18}O$.^[1] Its structure is characterized by a thirteen-carbon chain containing two alkyne (carbon-carbon triple bond) functionalities at the 4th and 7th positions and a terminal aldehyde group. The presence of the conjugated diyne system makes it a member of the polyynes class of compounds.

Despite its defined chemical structure and CAS number (87681-30-9), a thorough review of scientific databases and literature reveals a significant scarcity of research specifically dedicated to **Trideca-4,7-diynal**.^[1] Information regarding its synthesis, detailed chemical properties, biological activity, and potential applications is not readily available in published peer-reviewed journals.

Physicochemical Properties

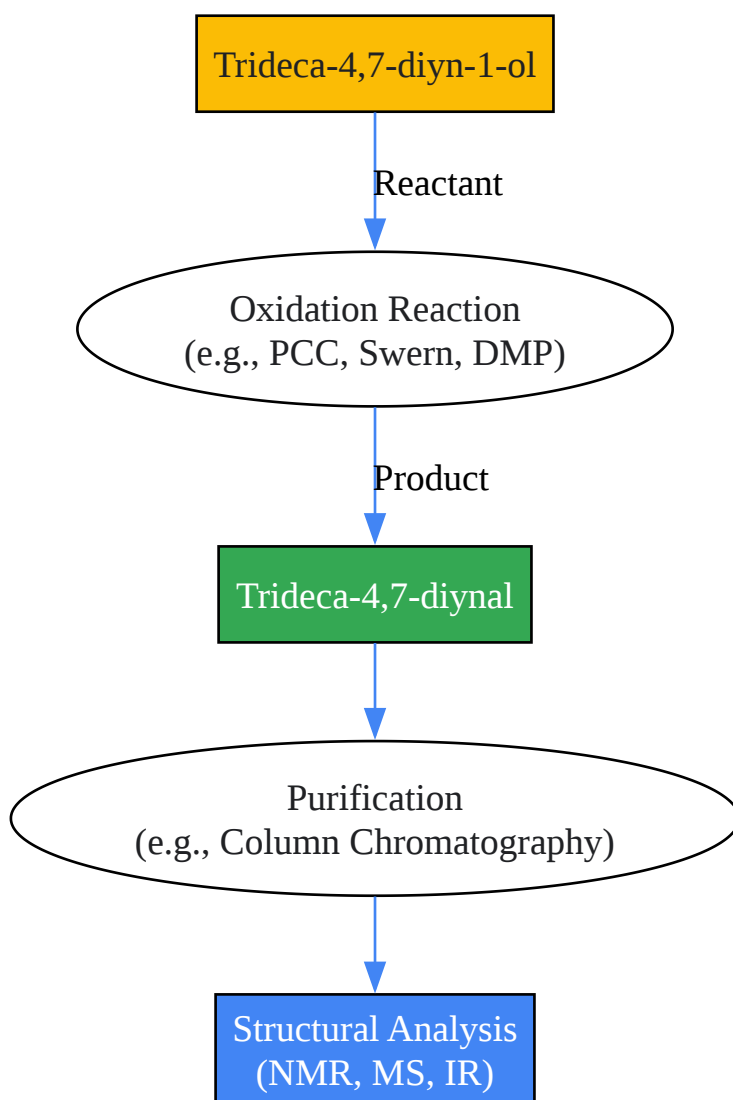
The available quantitative data for **Trideca-4,7-diynal** is limited to basic molecular identifiers and calculated properties.

Property	Value	Source
CAS Number	87681-30-9	[1]
Molecular Formula	C13H18O	[1]
Molecular Weight	190.28100 g/mol	[1]
Exact Mass	190.13600	[1]
LogP	2.94270	[1]

Synthesis and Experimental Protocols

A detailed, experimentally validated synthesis of **Trideca-4,7-diynal** has not been reported in the scientific literature. One chemical database suggests a potential synthetic route starting from trideca-4,7-diyn-1-ol, which would involve the oxidation of the terminal alcohol to an aldehyde.[\[1\]](#)

A generalized workflow for the synthesis of a polyene aldehyde from its corresponding alcohol is depicted below. This represents a plausible, though not experimentally confirmed, route to **Trideca-4,7-diynal**.



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Caption: A potential synthetic workflow for **Trideca-4,7-diynal**.

Biological Activity and Signaling Pathways

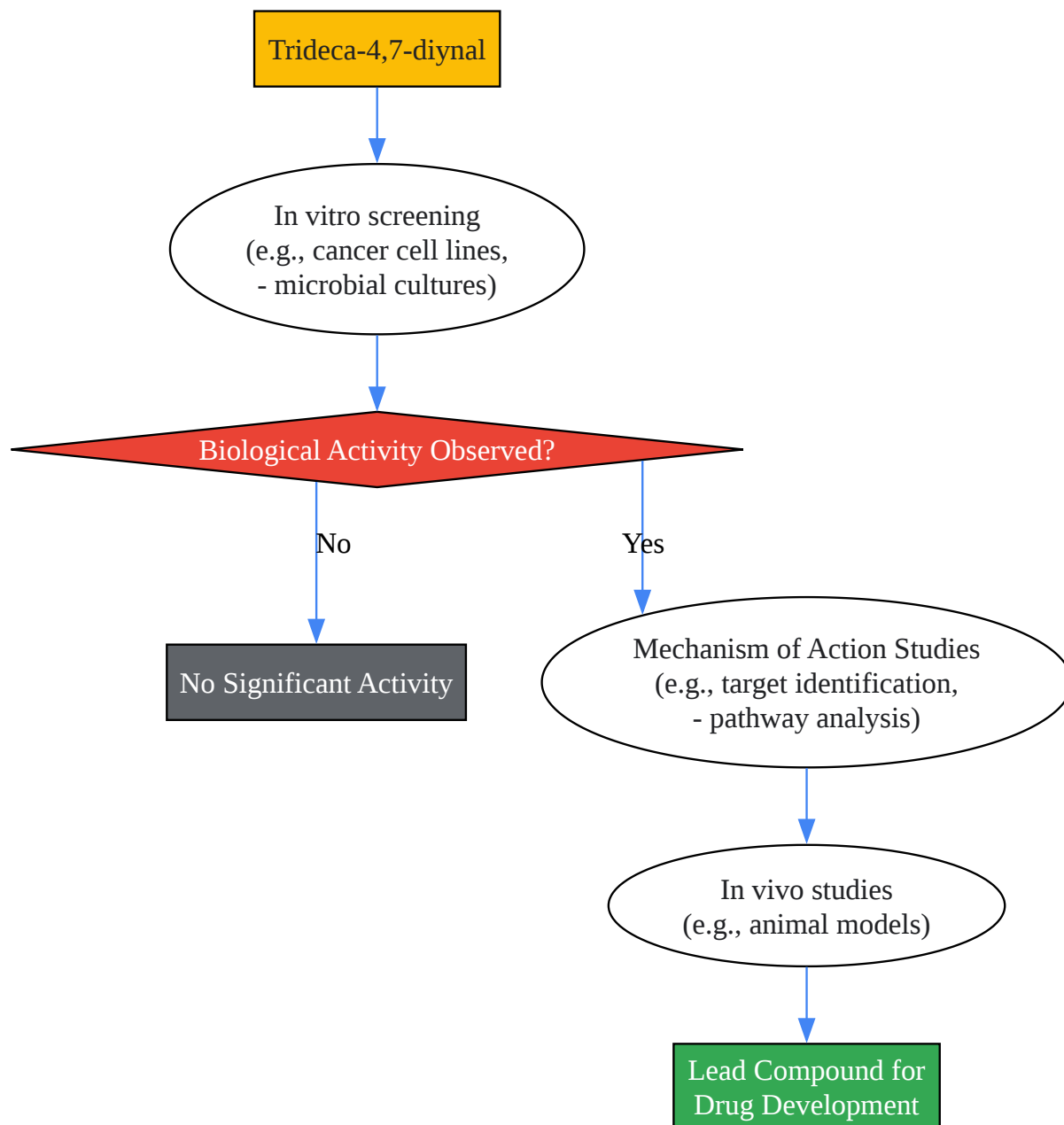
There is no published research detailing the biological activity or mechanism of action of **Trideca-4,7-diynal**.

However, the broader class of polyene natural products exhibits a wide range of significant biological activities.^{[1][2]} These compounds are found in various organisms, including plants, fungi, and bacteria.^{[1][3]} Many polyenes have demonstrated cytotoxic, antimicrobial, and anti-inflammatory properties.^{[3][4]} For instance, falcariindiol, a polyene found in carrots, has been

studied for its potential anticancer effects.[3] In bacteria, polyynes can act as chemical defense agents against competing microbes.[4]

The biological activity of polyynes is often attributed to their rigid, electron-rich triple bond systems, which can interact with biological macromolecules. The specific mechanisms of action vary widely and are an active area of research.

Given the lack of specific data for **Trideca-4,7-diynal**, a hypothetical workflow for investigating its biological activity is presented below.



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Caption: A generalized workflow for the biological evaluation of a novel compound.

Future Directions

The lack of research on **Trideca-4,7-diynal** presents an opportunity for novel investigations.

Key areas for future research include:

- **Chemical Synthesis:** Development and optimization of a synthetic route to produce sufficient quantities of **Trideca-4,7-diynal** for further study.
- **Structural Characterization:** Detailed spectroscopic analysis (NMR, IR, MS) to confirm the structure and stereochemistry of the synthesized compound.
- **Biological Screening:** Evaluation of the biological activity of **Trideca-4,7-diynal** in a variety of assays, including antimicrobial, anticancer, and anti-inflammatory models.
- **Mechanism of Action Studies:** If biological activity is observed, further studies to elucidate the molecular targets and signaling pathways involved.

Conclusion

Trideca-4,7-diynal is a largely uncharacterized polyne. While its basic chemical properties can be inferred, there is a notable absence of experimental data regarding its synthesis, biological activity, and potential applications. The broader class of polyynes is a rich source of bioactive natural products, suggesting that **Trideca-4,7-diynal** may also possess interesting biological properties. Further research is required to unlock the scientific potential of this compound.

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